

4-Iodobutan-2-ol: A Versatile Chiral Building Block in Modern Organic Synthesis

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Compound of Interest

Compound Name: 4-Iodobutan-2-ol

Cat. No.: B14737326

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[City, State] – **4-Iodobutan-2-ol**, a functionalized secondary alcohol, is emerging as a valuable and versatile chiral building block for organic synthesis. Its bifunctional nature, possessing both a nucleophilic hydroxyl group and an electrophilic carbon bearing a good leaving group (iodine), allows for a diverse range of chemical transformations. This technical guide explores the potential applications of **4-iodobutan-2-ol** in the synthesis of valuable organic molecules, providing insights for researchers, scientists, and professionals in drug development.

Core Reactivity and Synthetic Potential

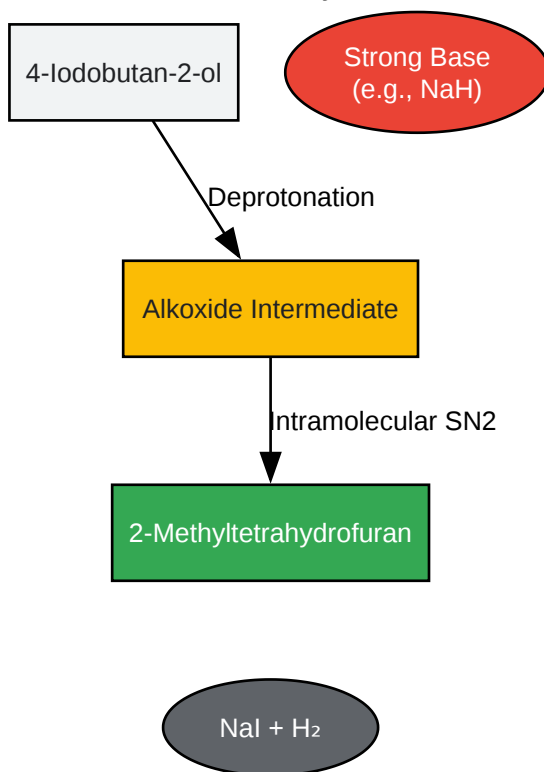
The synthetic utility of **4-iodobutan-2-ol** is primarily centered around two key reaction pathways: intramolecular cyclization to form substituted tetrahydrofurans and intermolecular nucleophilic substitution at the C4 position. The presence of a stereocenter at the C2 position in chiral variants of **4-iodobutan-2-ol** offers the potential for stereoselective synthesis, a critical aspect in the development of pharmaceutical agents and other bioactive molecules.

Intramolecular Cyclization: A Gateway to 2-Methyltetrahydrofuran

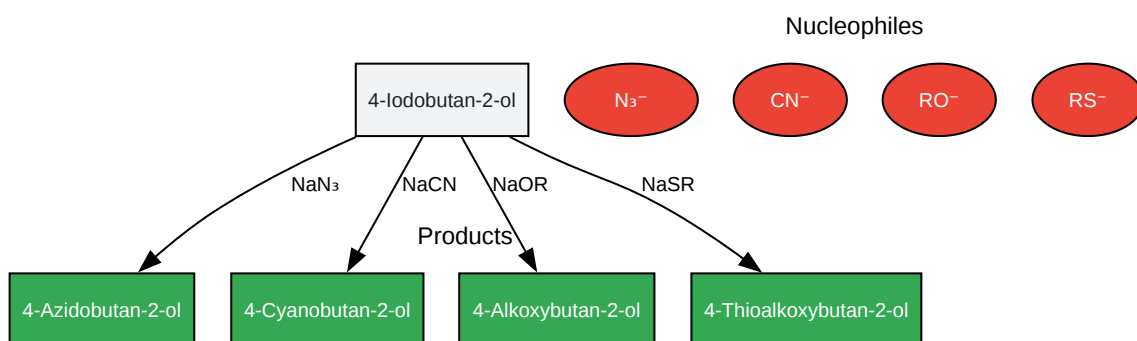
One of the most promising applications of **4-iodobutan-2-ol** is its use as a precursor for the synthesis of 2-methyltetrahydrofuran, a widely used green solvent and a structural motif

present in numerous natural products. This transformation is typically achieved through an intramolecular Williamson ether synthesis.[1][2][3]

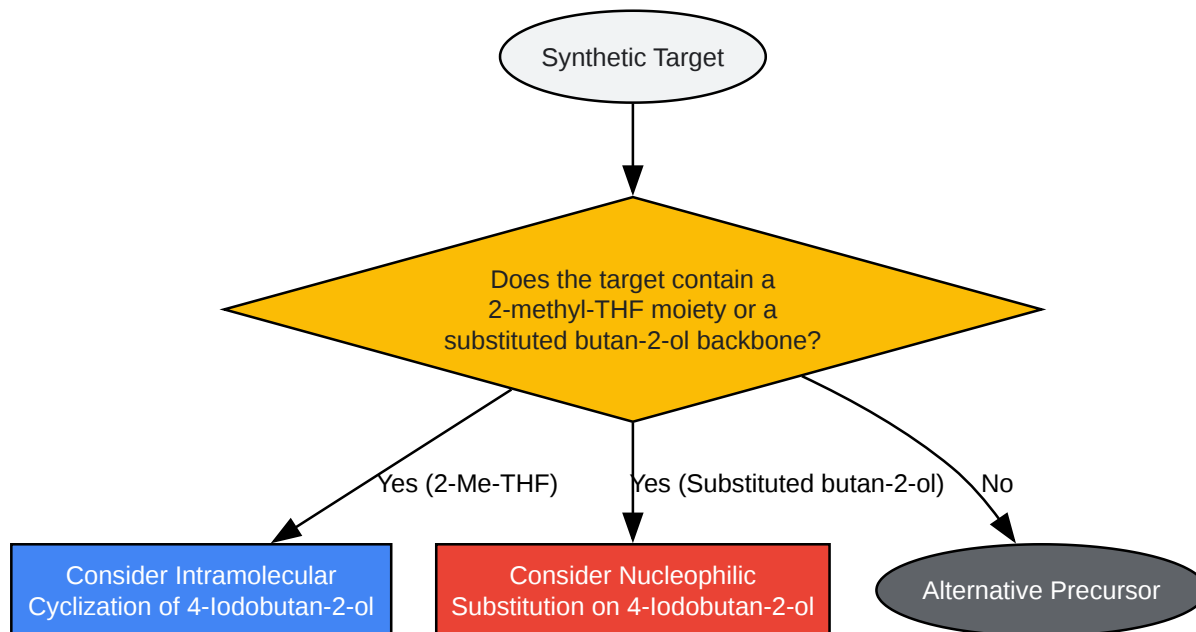
Intramolecular Williamson Ether Synthesis of 4-Iodobutan-2-ol



Potential Nucleophilic Substitution Reactions of 4-Iodobutan-2-ol



Synthetic Planning with 4-Iodobutan-2-ol



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